

Essential Safety and Logistics for Handling Alpha-Ionone

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Compound of Interest

Compound Name: *alpha-Ionone*

Cat. No.: *B122830*

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper management of **alpha-Ionone**, a common fragrance ingredient, from receipt to disposal. Adherence to these procedures will foster a secure and compliant laboratory environment.

Alpha-Ionone is a combustible liquid that can cause skin and eye irritation and may lead to sensitization upon contact or inhalation.^{[1][2]} Therefore, proper personal protective equipment (PPE) and handling protocols are critical to mitigate risks.

Physical and Chemical Properties

Understanding the properties of **alpha-Ionone** is the first step toward safe handling.

Property	Value
CAS Number	127-41-3
EC Number	204-841-6
Molecular Formula	C ₁₃ H ₂₀ O
Molecular Weight	192.30 g/mol
Appearance	Light yellow liquid
Odor	Characteristic
Boiling Point	250 °C (calculated)
Flash Point	110 °C
Density	0.922 g/cm ³ at 20 °C
Vapor Pressure	0.0361 hPa at 25 °C
Solubility in Water	Insoluble
log KOW	3.896
Bioaccumulation (BCF)	161

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Toxicological Data

Endpoint	Value	Species
LD50 Oral	4590 mg/kg	Rat
LD50 Dermal	>5000 mg/kg	Rabbit

Source:[\[7\]](#)

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is crucial for safety and regulatory compliance.

Receiving and Storage

- Inspection: Upon receipt, inspect containers for leaks or damage. Ensure they are clearly labeled.[\[1\]](#)
- Storage Location: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Containers: Keep containers tightly closed and store in the original or a compatible container.[\[1\]](#)[\[8\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and PPE is required.

- Ventilation: Use in a well-ventilated area. Showers, eyewash stations, and ventilation systems should be readily available.[\[1\]](#)[\[10\]](#)
- Personal Protective Equipment: The following PPE must be worn when handling **alpha-Ionone**:

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles are recommended.[8] If there is a splash hazard, a face shield should also be worn. Eye and face protection should comply with OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[9]
Hand Protection	Chemical-resistant gloves must be worn.[8] Inspect gloves for integrity before use. Use proper glove removal technique to avoid skin contact.[2] Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws.[2]
Skin and Body Protection	Wear a lab coat, overalls, or a complete suit protecting against chemicals.[1][2] An apron may also be necessary.[1] The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[2] Do not allow clothing wet with the material to stay in contact with skin.[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.[10] For high airborne concentrations, a positive-pressure supplied air respirator may be required.[10] Respiratory protection must be provided in accordance with current local regulations.[10] A NIOSH-approved air-purifying respirator with an organic vapor cartridge may be permissible under certain circumstances where airborne concentrations are expected to exceed exposure limits.[10]

Safe Handling Procedures

- Avoid all personal contact, including inhalation of vapor or mist.[1][2]

- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2]
- Keep away from food, drink, and animal feedingstuffs.[3][4]
- Use only non-sparking tools and take precautionary measures against static discharge.[10]

Spill Management

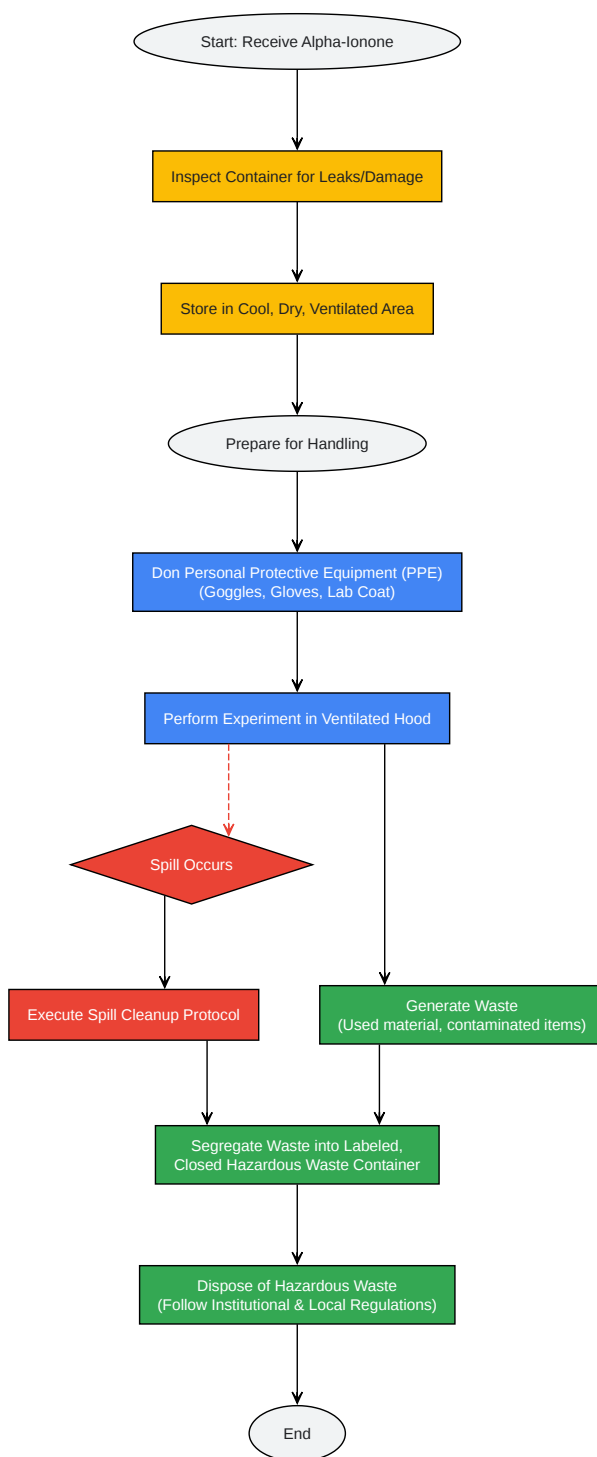
- Immediate Actions: Evacuate the area and move upwind if necessary.[1] Eliminate all ignition sources.
- Containment: Prevent the spill from entering drains or waterways.[1] Contain and absorb the spill with inert material such as sand, earth, or vermiculite.[1]
- Cleanup: Wear appropriate PPE, including respiratory protection.[1] Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[2]
- Ventilation: Ventilate the affected area.[3][4]

Disposal Plan

- Waste Classification: **Alpha-Ionone** and its container must be disposed of as hazardous waste.[1]
- Procedure: All waste must be handled in accordance with local, state, and federal regulations.[1] Consult with your institution's environmental health and safety office or a licensed professional waste disposal service.
- Containers: Do not reuse empty containers as they may still present a chemical hazard.[1] Contaminated packaging should be handled in the same way as the substance itself.[3]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **alpha-Ionone** in a laboratory setting.



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